

Technical Guide: 2-Hydroxy-5-(phenylethynyl)benzoic acid (ESY13) in Metabolic Regulation

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Compound of Interest

Compound Name: 2-Hydroxy-5-(phenylethynyl)benzoic acid

CAS No.: 32192-74-8

Cat. No.: B2850034

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Executive Summary

2-Hydroxy-5-(phenylethynyl)benzoic acid (Research Code: ESY13) represents a paradigm shift in metabolic pharmacology. Identified in 2025 by Schallmayer et al., it is the first high-affinity, synthetic agonist of the nuclear receptor HNF4

(Hepatocyte Nuclear Factor 4 alpha).[1]

Historically, HNF4

was considered an "undruggable" orphan receptor due to its constitutive activity and the challenge of displacing tightly bound endogenous fatty acids. ESY13 overcomes this by occupying the orthosteric ligand-binding pocket with nanomolar affinity (

nM), mimicking the hydrophobic tail of fatty acids while engaging polar residues via its salicylic acid core. This compound provides a critical tool for restoring metabolic homeostasis in

Maturity-Onset Diabetes of the Young (MODY1), Type 2 Diabetes (T2D), and Non-Alcoholic Fatty Liver Disease (NAFLD).

Chemical & Pharmacological Profile

Structural Logic

ESY13 is designed to mimic the amphipathic nature of endogenous HNF4

ligands (long-chain fatty acids) but with enhanced binding kinetics and stability.

- **Core Scaffold:** Salicylic acid (2-hydroxybenzoic acid). The carboxylate and hydroxyl groups form a "polar warhead" that anchors the molecule in the HNF4

ligand-binding domain (LBD) via hydrogen bonds to Arg226 and Glu276.

- **Hydrophobic Tail:** A phenylethynyl group at the 5-position. This rigid, linear alkyne spacer extends into the deep hydrophobic pocket of the receptor, mimicking the aliphatic chain of fatty acids (like palmitic acid) but providing superior shape complementarity and entropy-driven binding.

Property	Data
IUPAC Name	2-Hydroxy-5-(phenylethynyl)benzoic acid
Research Code	ESY13
Target	Hepatocyte Nuclear Factor 4 (HNF4)
Mode of Action	Full Agonist (Orthosteric)
Potency (	~6 nM (HNF4
)	transcriptional assay)
PDB Entry	9IBR (Complex with HNF4 LBD)

Binding Mechanism

X-ray crystallography (PDB: 9IBR) confirms that ESY13 occupies the canonical ligand-binding pocket. Unlike endogenous fatty acids, which can be difficult to displace, ESY13 induces a stable active conformation of Helix 12 (H12), facilitating the recruitment of coactivators such as GRIP-1 (Glucocorticoid Receptor-Interacting Protein 1).

Mechanistic Role in Metabolic Regulation

HNF4

is a master transcriptional regulator in the liver and pancreatic

-cells. ESY13 modulates metabolism by directly amplifying HNF4

-dependent gene expression.

Pathway Analysis

- Pancreatic

- Cells (Insulin Secretion):

- HNF4

- controls the expression of genes required for glucose-stimulated insulin secretion (GSIS), including GLUT2 and glycolytic enzymes.

- ESY13 Action: In MODY1 (caused by loss-of-function HNF4

- mutations), ESY13 agonism can stabilize mutant proteins or hyper-activate remaining wild-type receptors to restore insulin secretion thresholds.

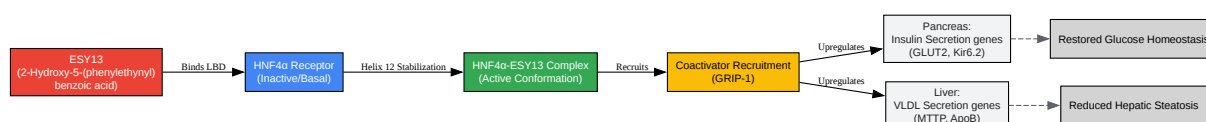
- Hepatic Glucose Metabolism:

- HNF4

- regulates gluconeogenesis. While chronic overactivation can be pro-diabetic, regulated activation is essential for glycogen synthesis and preventing fasting hypoglycemia.

- ESY13 Action: Normalizes glucose sensing and glycogen storage capacity in dysregulated hepatocytes.
- Lipid Homeostasis (NAFLD/NASH):
 - HNF4

drives the expression of MTTP (Microsomal Triglyceride Transfer Protein) and APOB, which are essential for VLDL secretion.
 - ESY13 Action: Promotes the export of triglycerides from the liver, thereby reducing hepatic steatosis (lipid accumulation) associated with NAFLD.



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Figure 1: Mechanism of action of ESY13 activating the HNF4

transcriptional cascade.

Experimental Framework for Validation

To validate the role of ESY13 in a research setting, the following protocols are recommended. These assays distinguish specific HNF4

agonism from off-target effects.

Luciferase Reporter Assay (In Vitro Potency)

Objective: Quantify the transcriptional activation of HNF4

by ESY13.

Protocol:

- Cell Line: HEK293T or Huh7 (liver carcinoma) cells.
- Transfection: Co-transfect cells with:
 - Expression plasmid for human HNF4
(full length).
 - Reporter plasmid containing HNF4-response elements (HNF4-RE) upstream of Firefly Luciferase (e.g., promoter of ApoB).
 - Renilla luciferase (internal control).
- Treatment: 24 hours post-transfection, treat cells with ESY13 (0.1 nM – 10 M) in lipid-stripped serum media.
- Readout: Lyse cells and measure luminescence.
- Validation: Calculate
 - . Expect ~6 nM for ESY13. Use Palmitic Acid (endogenous ligand) as a positive control (expect M potency).

Gene Expression Profiling (qPCR)

Objective: Confirm regulation of endogenous metabolic targets.

Protocol:

- Culture: HepG2 cells (human liver) or INS-1 cells (rat -cell).
- Dosing: Treat with ESY13 (100 nM) for 24 hours.
- RNA Extraction: Trizol/Column-based purification.

- Target Genes:
 - Liver:

(Glucose-6-phosphatase),

(PEPCK),

.
 - Pancreas:

(Insulin),

(GLUT2).
- Analysis: Normalize to housekeeping gene (

or

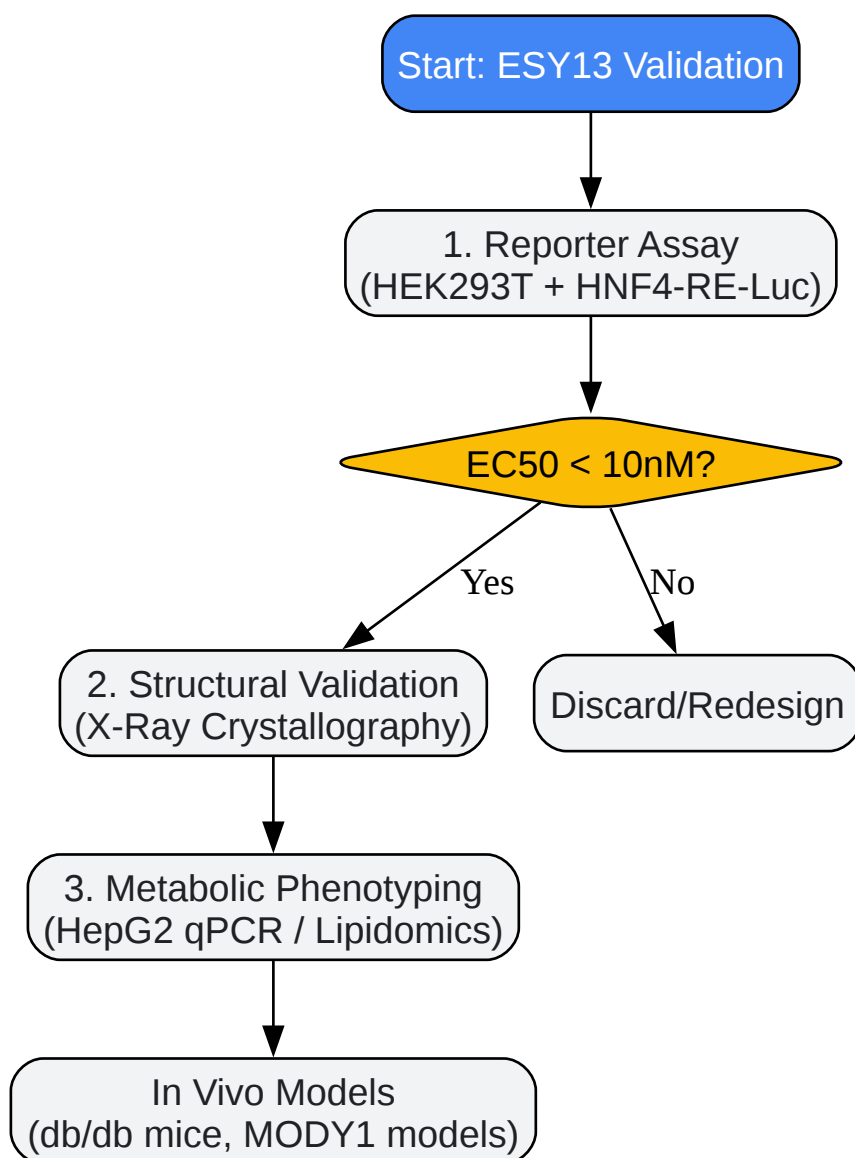
). Expect >2-fold induction of target genes.

X-Ray Crystallography (Binding Confirmation)

Objective: Validate orthosteric binding (essential for drug development).

- Protein: Express and purify HNF4

-LBD (residues 136–370).
- Co-crystallization: Incubate protein with ESY13 (5-fold molar excess) and GRIP-1 peptide.
- Data: Solve structure (Molecular Replacement). Look for density in the ligand-binding pocket matching the phenylethynyl-benzoate shape (Compare to PDB: 9IBR).



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Figure 2: Experimental workflow for validating ESY13 activity.

Data Summary & Therapeutic Implications[2][3][4][5]

The following table summarizes the comparative advantage of ESY13 over endogenous ligands.

Feature	Endogenous Ligand (Palmitic Acid)	ESY13 (2-Hydroxy-5-(phenylethynyl)benzoic acid)
Affinity ()	Micromolar (M) range	Nanomolar (nM) range
Binding Mode	Reversible, often constitutive	High-affinity, stabilizes active H12 conformation
Metabolic Stability	Rapidly metabolized (-oxidation)	Stable synthetic scaffold
Therapeutic Use	None (dietary nutrient)	Potential for MODY1, T2D, NAFLD
Key Residue Interactions	Hydrophobic contacts	Arg226, Glu276 (Polar clamp) + Hydrophobic pocket

Clinical Relevance: The discovery of ESY13 proves that HNF4

is a druggable target. By selectively activating this receptor, researchers can now decouple the beneficial effects of HNF4

(insulin secretion, lipid export) from the potential risks of unchecked gluconeogenesis, offering a precision medicine approach for metabolic diseases driven by transcriptional dysregulation.

References

- Schallmayer, E., et al. (2025).^{[1][2][3][4][5]} "A First-in-Class Hepatocyte Nuclear Factor 4 Agonist."^{[1][6][2][3][4][5]} Journal of Medicinal Chemistry. ^[4]
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- MedChemExpress. (2025). "HNF4 agonist 1 (ESY13) Product Information."

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